

Application Notes and Protocols for SU5204

Administration in Mouse Models

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Compound of Interest

Compound Name: SU5204

Cat. No.: B15569523

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These application notes provide a comprehensive overview of the administration of **SU5204**, a tyrosine kinase inhibitor targeting Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), in mouse models for preclinical research. The protocols outlined below are based on established methodologies for in vivo studies in mice.

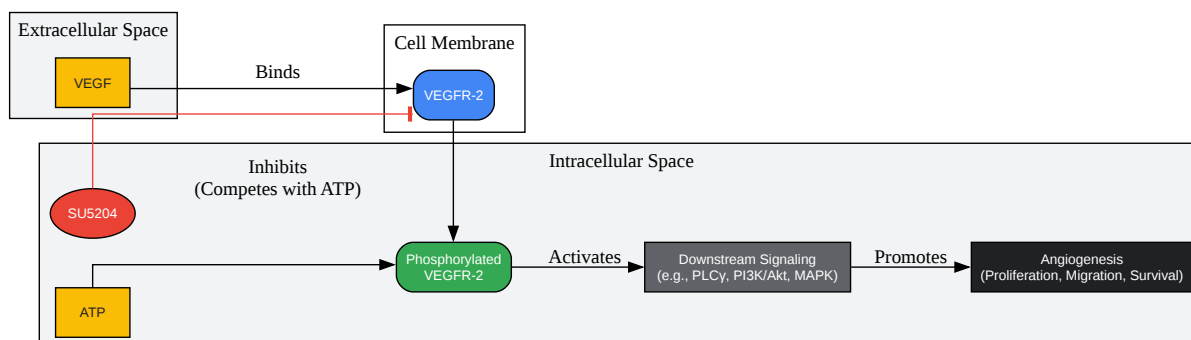
Introduction

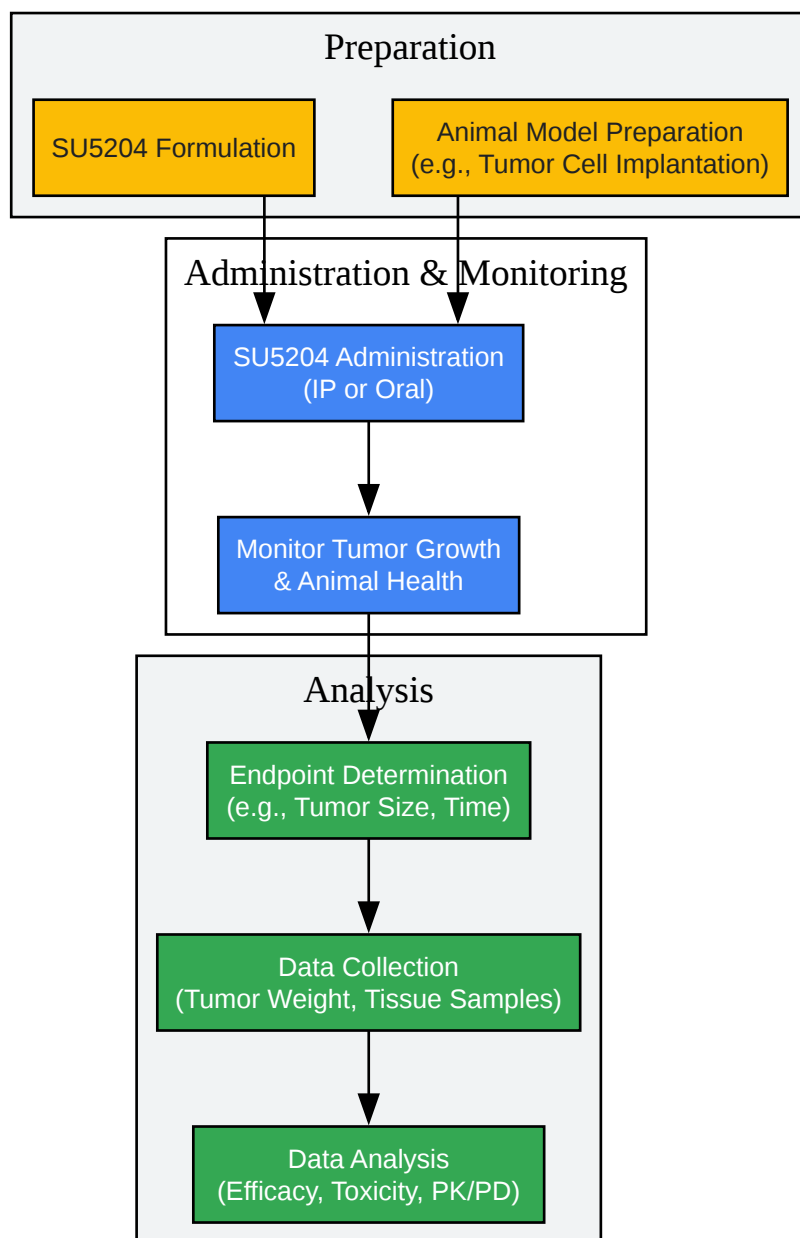
SU5204 is a small molecule inhibitor that selectively targets the ATP-binding site of the VEGFR-2 tyrosine kinase, a key mediator of angiogenesis. By inhibiting VEGFR-2, **SU5204** can block the signaling cascade that leads to endothelial cell proliferation, migration, and survival, thereby inhibiting the formation of new blood vessels that are essential for tumor growth and metastasis. Preclinical studies in mouse models are crucial for evaluating the efficacy, pharmacokinetics, and toxicity of anti-angiogenic agents like **SU5204**.

Mechanism of Action

SU5204 exerts its anti-angiogenic effects by competitively inhibiting the binding of ATP to the kinase domain of VEGFR-2. This inhibition prevents the autophosphorylation and activation of the receptor, thereby blocking downstream signaling pathways critical for angiogenesis.

Signaling Pathway of SU5204 Action





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